

OPC 4392 as a reference compound in dopamine receptor studies

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Compound of Interest

Compound Name: OPC 4392 hydrochloride

Cat. No.: B15616201

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OPC 4392: A Reference Compound for Dopamine Receptor Studies

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

OPC 4392, also known as 7-{3-[4-(2,3-dimethylphenyl)piperazinyl]propoxy}-2(1H)-quinolinone, is a key pharmacological tool in the study of dopamine receptors. As a precursor to the atypical antipsychotic aripiprazole (OPC-14597), OPC 4392 exhibits a unique profile as a dopamine D2 receptor partial agonist. This characteristic allows it to act as an agonist at presynaptic autoreceptors, which regulate dopamine synthesis and release, and as a postsynaptic D2 receptor antagonist in environments with high dopamine levels. This dual action makes OPC 4392 an invaluable reference compound for investigating the complex mechanisms of dopamine neurotransmission and for screening novel drug candidates targeting the dopaminergic system.

These application notes provide a comprehensive overview of the in vitro pharmacological profile of OPC 4392, including its binding affinities and functional activities at various dopamine and serotonin receptors. Detailed protocols for key experiments are also presented to facilitate the use of OPC 4392 as a reference compound in research and drug development settings.

Data Presentation

The following tables summarize the quantitative pharmacological data for OPC 4392 at various G protein-coupled receptors.

Table 1: Binding Affinity (K_i) of OPC 4392 for Dopamine and Serotonin Receptors

Receptor Subtype	K _i (nM)	Cell Line	Radioligand	Reference
Dopamine D ₂ L	2.9 ± 0.4	CHO	[³ H]Spiperone	[1]
Dopamine D ₂ S	3.5 ± 0.6	CHO	[³ H]Spiperone	[1]
Dopamine D ₃	1.8 ± 0.3	CHO	[³ H]Spiperone	[1]
Dopamine D ₄	58 ± 11	CHO	[³ H]Spiperone	[1]
Serotonin 5-HT _{1A}	130 ± 20	CHO	[³ H]8-OH-DPAT	[1]
Serotonin 5-HT _{2A}	24 ± 3	CHO	[³ H]Ketanserin	[1]
Serotonin 5-HT _{2C}	15 ± 2	CHO	[³ H]Mesulergine	[1]
Serotonin 5-HT ₆	>10,000	HEK293	[³ H]LSD	[1]
Serotonin 5-HT ₇	430 ± 70	CHO	[³ H]LSD	[1]

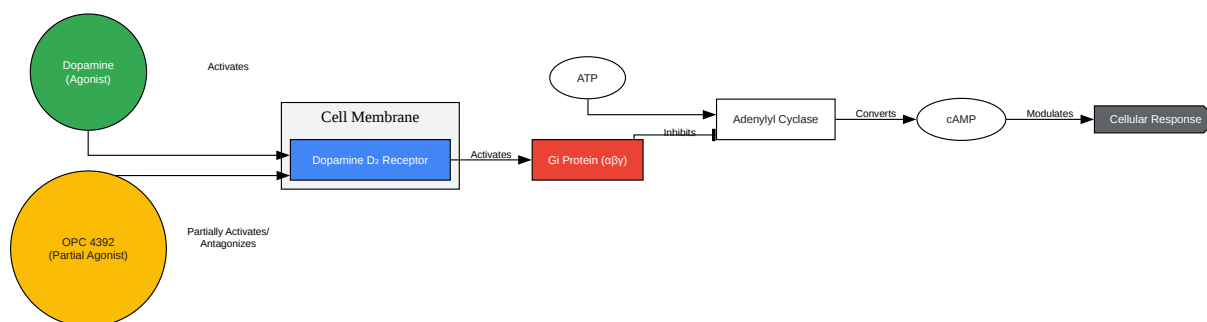
Table 2: Functional Activity of OPC 4392 at Dopamine D₂L Receptors

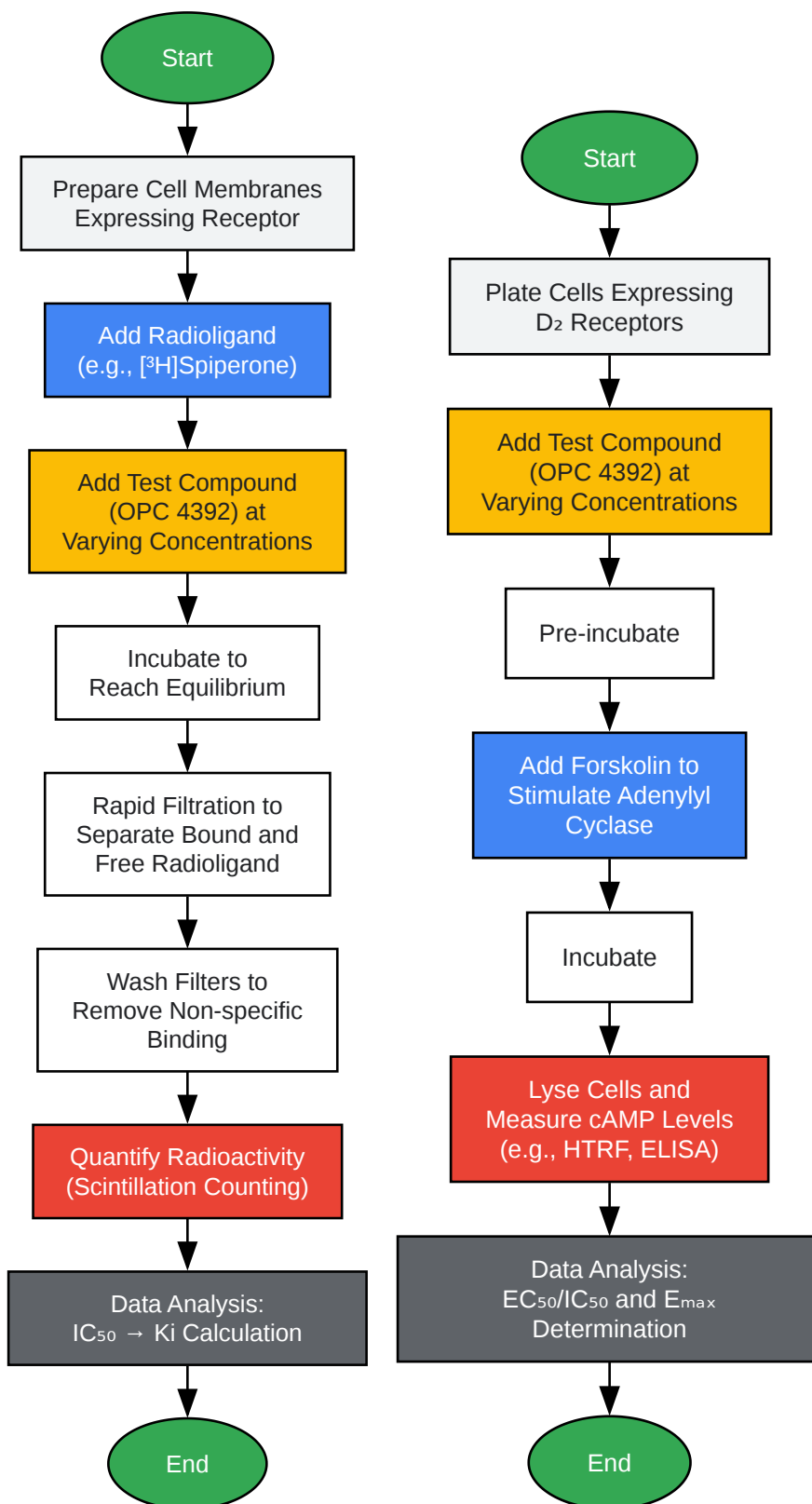
Assay	Parameter	Value	Cell Line	Reference
[³⁵ S]GTPyS Binding	EC ₅₀ (nM)	3.2 ± 0.9	CHO-D ₂ L	[1]
E _{max} (% of Dopamine)	48 ± 5	CHO-D ₂ L	[1]	
cAMP Inhibition	% Inhibition at 1 μM	25 ± 4	CHO-D ₂ L	[1]

Signaling Pathways and Experimental Workflows

Dopamine D₂ Receptor Signaling Pathway

The following diagram illustrates the signaling pathway of the dopamine D₂ receptor, a Gi-coupled receptor. As a partial agonist, OPC 4392 can both weakly activate this pathway in the absence of the endogenous ligand, dopamine, and antagonize the effects of high concentrations of dopamine.





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References

- 1. farm.ucl.ac.be [farm.ucl.ac.be]
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